

Application Note & Protocols: Strategic Synthesis of Functionalized Pyrrolidine-3-yl Methanesulfonamides

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | <i>N</i> -methyl- <i>N</i> -(pyrrolidin-3-yl)methanesulfonamide hydrochloride |
| CAS No.: | 955979-18-7 |
| Cat. No.: | B1468315 |

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For: Researchers, scientists, and drug development professionals.

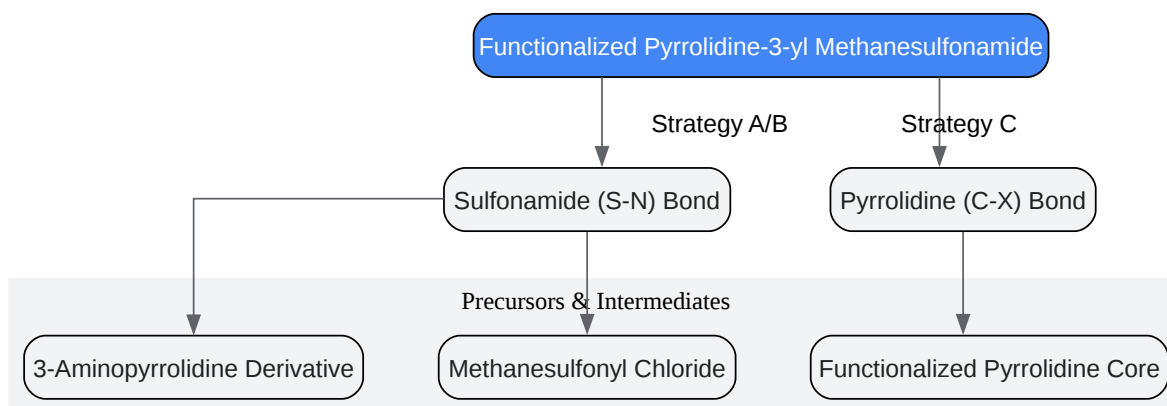
Introduction: The Significance of the Pyrrolidine Scaffold

The pyrrolidine ring is a privileged saturated N-heterocycle, forming the core skeleton of numerous natural products, alkaloids, and FDA-approved pharmaceuticals.[1][2][3] Its prevalence in medicinal chemistry stems from its ability to serve as a versatile scaffold, providing well-defined three-dimensional exit vectors for substituents, which is crucial for optimizing interactions with biological targets.[2][4] The introduction of a methanesulfonamide group at the 3-position of the pyrrolidine ring creates a valuable pharmacophore. Sulfonamides are known to act as stable hydrogen bond donors and can mimic the transition state of amide hydrolysis, making them key components in the design of enzyme inhibitors and other therapeutic agents.[5]

This guide provides a comprehensive overview of robust and adaptable synthetic routes to access functionalized pyrrolidine-3-yl methanesulfonamides. We will explore strategies starting from pre-existing chiral pyrrolidine cores and discuss methods for subsequent functionalization, providing detailed, field-proven protocols to empower researchers in their drug discovery endeavors.

Retrosynthetic Analysis and Core Synthetic Strategies

The synthesis of functionalized pyrrolidine-3-yl methanesulfonamides can be conceptually dissected into two primary bond formations: the construction of the sulfonamide (C-N) bond and the functionalization of the pyrrolidine ring itself. Our retrosynthetic analysis highlights two main strategic approaches, which form the basis of this guide.



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Sources

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